

Commercial availability and suppliers of 2-Amino-6-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-Amino-6-nitrobenzoic acid

Cat. No.: B032574

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An In-Depth Technical Guide to **2-Amino-6-nitrobenzoic Acid**: Commercial Availability, Synthesis, and Applications for Researchers

Introduction: The Profile of a Versatile Intermediate

2-Amino-6-nitrobenzoic acid (CAS No. 50573-74-5), also known as 6-nitroanthranilic acid, is a light yellow crystalline powder that serves as a pivotal intermediate in various sectors of chemical synthesis.^{[1][2]} Its molecular structure, featuring both an amino and a nitro group on a benzoic acid scaffold, provides a unique combination of reactivity and stability. This dual functionality makes it an essential building block for constructing more complex molecules, particularly in the development of pharmaceuticals, high-performance dyes, and specialized polymers.^[1] For researchers and drug development professionals, a thorough understanding of its properties, availability, and handling is crucial for leveraging its full potential.

Table 1: Key Physicochemical Properties

Property	Value	Source(s)
CAS Number	50573-74-5	[1] [2] [3]
Molecular Formula	C ₇ H ₆ N ₂ O ₄	[1] [3]
Molecular Weight	182.14 g/mol	[1]
Appearance	Light yellow crystalline powder	[1]
Melting Point	180-186 °C (may decompose)	[1] [2]
Purity (Typical)	≥98% to ≥99% (HPLC)	[1] [2] [3]
Storage Conditions	Store at 0-8 °C in a dry, cool, well-ventilated place	[1] [4]
Synonyms	6-Nitroanthranilic acid, 6-Nitro-2-aminobenzoic acid	[1]

Commercial Availability and Sourcing

2-Amino-6-nitrobenzoic acid is readily available from a range of chemical suppliers, catering to both small-scale research needs and large-scale industrial production.[\[5\]](#) Purity is a critical parameter, with most reputable suppliers offering grades of ≥98% or ≥99%, typically verified by High-Performance Liquid Chromatography (HPLC).[\[1\]](#)[\[3\]](#) When sourcing this reagent, it is imperative to request and review the Certificate of Analysis (CoA) to confirm its identity, purity, and impurity profile, ensuring the integrity of subsequent experimental work.

Table 2: Selected Commercial Suppliers

Supplier	Purity Offered	CAS Number	Noted Offerings
Chem-Impex	≥ 99% (HPLC)	50573-74-5	Research and development quantities. [1]
ChemScene	≥98%	50573-74-5	Offers custom synthesis and commercial production services. [3]
J&K Scientific	Not specified, brand listed	50573-74-5	Distributes products from various chemical brands. [6]
Dayang Chem (Hangzhou)	99.00%	50573-74-5	Covers gram-grade for research to bulk industrial production. [5]
YiZheng HaiFan Chemical	98% min	50573-74-5	Supplies in bulk quantities (e.g., 25kg paper drums). [2]
ALFA CHEMICAL	98%	50573-74-5	Provides various package sizes from 100g to bulk. [7]

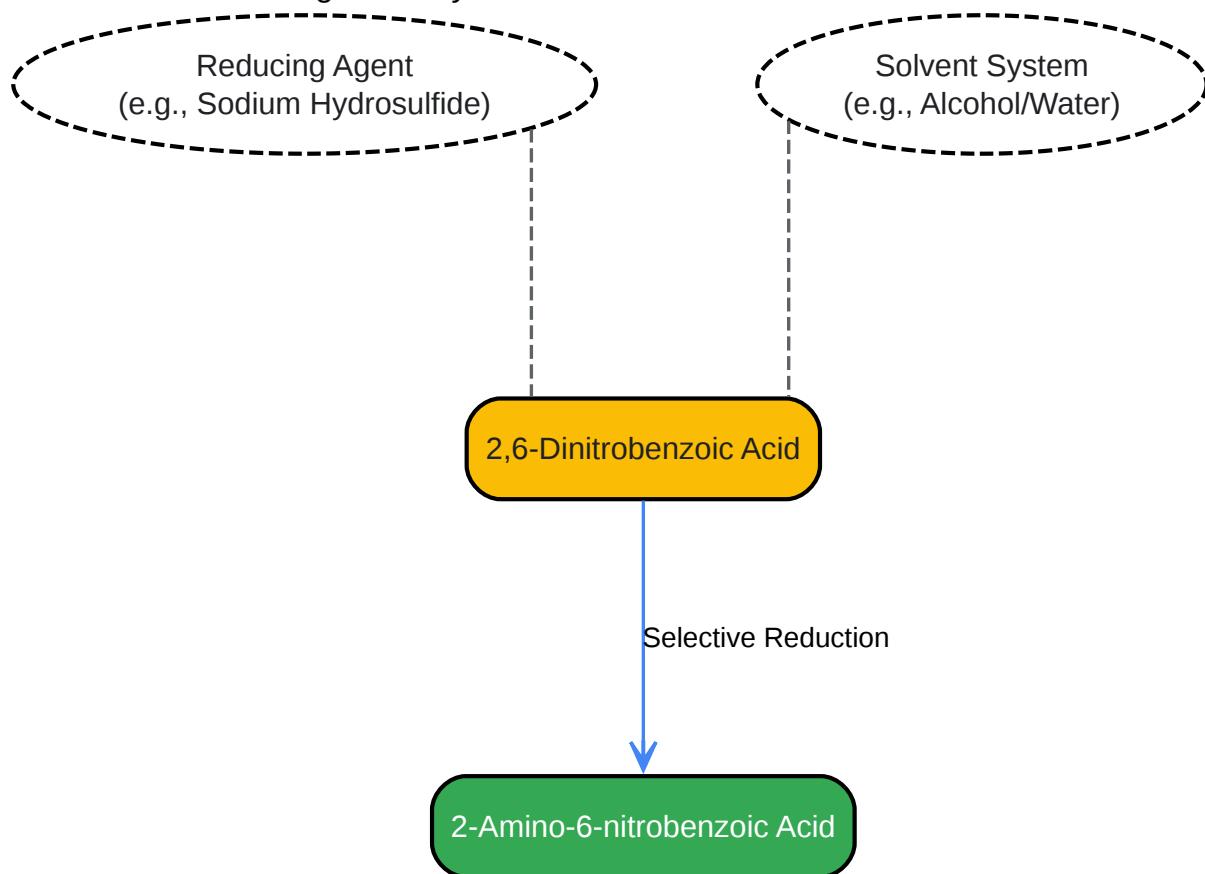
Synthetic Pathways: From Precursors to Product

The synthesis of **2-Amino-6-nitrobenzoic acid** is well-documented, with several established routes. The choice of pathway often depends on the desired scale, cost of starting materials, and required purity. A prevalent and efficient method involves the selective reduction of one nitro group of 2,6-dinitrobenzoic acid.[\[8\]](#) This approach is favored for its high yields and the use of relatively inexpensive and accessible reagents, making it suitable for large-scale synthesis.[\[8\]](#)

Other notable synthetic strategies include:

- Amination of a Halogenated Precursor: Reacting 2-chloro-6-nitrobenzoic acid with concentrated ammonia at elevated temperatures, often in the presence of a copper catalyst. [8]
- Hofmann Rearrangement: A multi-step process starting from 3-nitrophthalic anhydride, which is converted to 3-nitro phthalimide, followed by a Hofmann degradation reaction.[8][9]

Figure 1: Synthesis via Selective Reduction



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Figure 1: Synthesis via Selective Reduction

Core Applications in Scientific Research and Development

The utility of **2-Amino-6-nitrobenzoic acid** spans multiple scientific disciplines, driven by its versatile chemical nature.

- **Pharmaceutical Development:** It is a crucial intermediate in the synthesis of various pharmaceuticals, particularly anti-inflammatory and analgesic drugs.[1][6] Its structure serves as a scaffold for creating more complex, biologically active compounds. While direct applications are proprietary, related structures like 2-amino-6-nitrobenzothiazole are used to develop potent enzyme inhibitors (e.g., MAO inhibitors) and compounds with antimicrobial or anticancer properties, highlighting the value of the aminonitroaryl scaffold.[10][11][12]
- **Dyes and Pigments:** The compound is a precursor in the manufacture of azo dyes, which are vital in the textile industry for producing vibrant and durable colors.[1][6]
- **Material Science:** It is employed in the formulation of advanced polymers and coatings. The incorporation of the nitrobenzoic acid moiety can enhance properties such as thermal stability and chemical resistance.[1][6]
- **Analytical Chemistry:** In the laboratory, it can function as a reagent in analytical methods, including spectrophotometric analysis, to help detect and quantify other substances.[1][6]

Quality Control: Ensuring Purity and Identity

For any research or development application, verifying the purity and identity of starting materials is a non-negotiable step. HPLC with UV detection is the standard method for the quantitative analysis of **2-Amino-6-nitrobenzoic acid**.

Experimental Protocol: HPLC-UV Analysis

This protocol is a representative method adapted from established procedures for similar nitrobenzoic acid derivatives and serves as a robust starting point for quality control.[13]

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector.

- C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 μ m particle size).
- Acetonitrile (HPLC grade).
- Ultrapure water.
- Trifluoroacetic acid (TFA).
- **2-Amino-6-nitrobenzoic acid** reference standard (\geq 98% purity).
- Volumetric glassware, analytical balance, and 0.45 μ m syringe filters.

2. Preparation of Solutions:

- Mobile Phase A: 0.1% (v/v) TFA in ultrapure water.
- Mobile Phase B: 0.1% (v/v) TFA in acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard, dissolve in, and bring to a final volume of 10 mL with the mobile phase (e.g., a 50:50 mixture of A and B).
- Working Standards: Prepare a calibration curve by diluting the stock solution to concentrations ranging from 1 to 100 μ g/mL.

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection Wavelength: 254 nm (or an optimal wavelength determined by UV scan).
- Elution: Isocratic or gradient elution. A typical starting point is an isocratic mixture of 65% Mobile Phase A and 35% Mobile Phase B.[13]
- Column Temperature: 25 °C.

4. Analysis Workflow:

- Filter all samples and standards through a 0.45 μm filter before injection.
- Inject the working standards to generate a calibration curve by plotting peak area versus concentration.
- Inject the sample solution.
- Determine the concentration of **2-Amino-6-nitrobenzoic acid** in the sample by comparing its peak area to the calibration curve.

Figure 2: HPLC-UV Quality Control Workflow

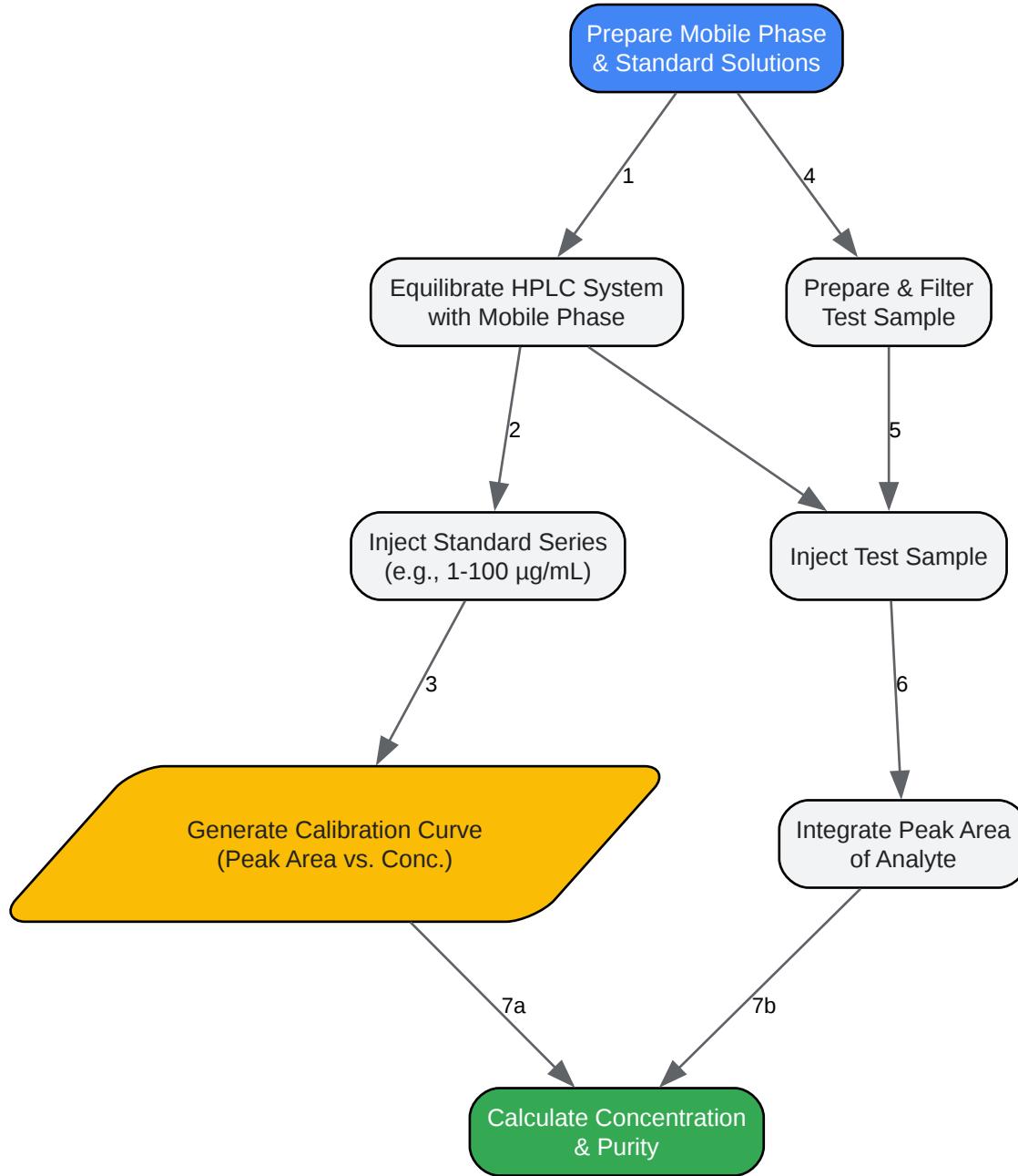
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Figure 2: HPLC-UV Quality Control Workflow

Safe Handling, Storage, and Disposal

Adherence to safety protocols is paramount when working with any chemical reagent. Based on available Safety Data Sheets (SDS), **2-Amino-6-nitrobenzoic acid** requires careful handling.

- Primary Hazards: The compound is classified as causing skin and eye irritation and may cause respiratory irritation.[14][15] It may also be harmful if swallowed.[4]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[4] All handling should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[4][14]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated location, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][4][15] Some suppliers recommend refrigerated storage (0-8 °C).[1]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

2-Amino-6-nitrobenzoic acid stands out as a high-value chemical intermediate with broad applicability in research and industry. Its commercial availability from numerous suppliers in various grades and quantities ensures a reliable supply chain for scientists and developers. A comprehensive understanding of its synthesis, analytical verification, and safe handling procedures is essential for its effective and responsible use. As a foundational building block, it continues to enable innovation in the creation of novel pharmaceuticals, advanced materials, and functional chemical products.

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